

Navigating the Disposal of L-Proline-13C: A Comprehensive Guide

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Compound of Interest		
Compound Name:	L-Proline-13C	
Cat. No.:	B1602395	Get Quote

For researchers, scientists, and professionals in drug development, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe and compliant work environment. This guide provides essential, step-by-step procedures for the proper disposal of **L-Proline-13C**, a stable isotope-labeled amino acid. Adherence to these guidelines will help safeguard personnel and the environment while maintaining regulatory compliance.

Key Properties of L-Proline-13C

Understanding the physical and chemical properties of a substance is the first step in determining the appropriate disposal method. The following table summarizes key data for **L-Proline-13C**.

Property	Value
Chemical Formula	¹³ CC ₄ H ₉ NO ₂
Molecular Weight	116.12 g/mol [1]
Appearance	White solid/powder[2]
Melting Point	228 °C (decomposes)
Storage Temperature	Refrigerated (+2°C to +8°C)[1][3]
Isotopic Purity	99 atom % ¹³ C



Disposal Protocol for L-Proline-13C

As a stable isotope-labeled compound, **L-Proline-13C** does not present a radiological hazard. [4] Therefore, its disposal should be managed in accordance with standard procedures for non-hazardous chemical waste, unless it has been mixed with hazardous materials. Always consult your institution's specific waste disposal policies and local regulations.[5][6]

Step 1: Waste Identification and Segregation

- Uncontaminated L-Proline-13C: If the L-Proline-13C is in its pure form and has not been contaminated with any hazardous substances, it can generally be treated as non-hazardous solid chemical waste.
- Contaminated L-Proline-13C: If the L-Proline-13C has been used in experiments and is
 mixed with hazardous materials (e.g., flammable solvents, toxic reagents, or biologically
 active substances), it must be treated as hazardous waste. The waste mixture should be
 classified according to the most hazardous component.

Step 2: Containerization and Labeling

- Select an Appropriate Container:
 - For solid waste, use a clearly labeled, sealable container. The original container is often a suitable option.
 - Ensure the container is compatible with the waste and will not leak.
- Properly Label the Container:
 - If reusing the original container, ensure the label is intact and legible.
 - If using a different container, create a new label that includes:
 - The words "Waste L-Proline-13C"
 - If contaminated, list all chemical components and their approximate percentages.
 - The date the container was filled.



- Your name, department, and contact information.
- For hazardous waste mixtures, the label must clearly indicate the associated hazards (e.g., "Flammable," "Toxic").[8]

Step 3: Storage Prior to Disposal

- Store the waste container in a designated satellite accumulation area within the laboratory.[8]
- Ensure the container is kept closed except when adding waste.[7]
- Segregate the waste from incompatible materials.

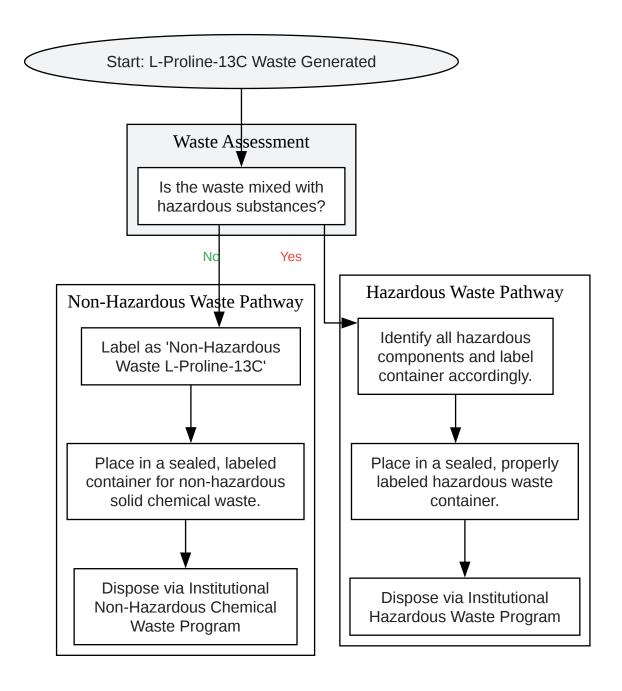
Step 4: Disposal

- Non-Hazardous Waste: Dispose of uncontaminated L-Proline-13C through your institution's chemical waste program for non-hazardous solids. Do not dispose of it in the regular trash or down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Hazardous Waste: Arrange for the collection of hazardous waste through your institution's
 EHS department. Follow their specific procedures for waste pickup requests.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **L-Proline-13C**.





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Caption: Decision workflow for the proper disposal of **L-Proline-13C**.

By following these procedures, you can ensure the safe and compliant disposal of **L-Proline-13C**, contributing to a secure laboratory environment. Always prioritize safety and consult with your institution's environmental health and safety professionals for specific guidance.



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